

Ceforanide's Beta-Lactamase Stability & Kinetic Profile

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Compound Focus: Ceforanide

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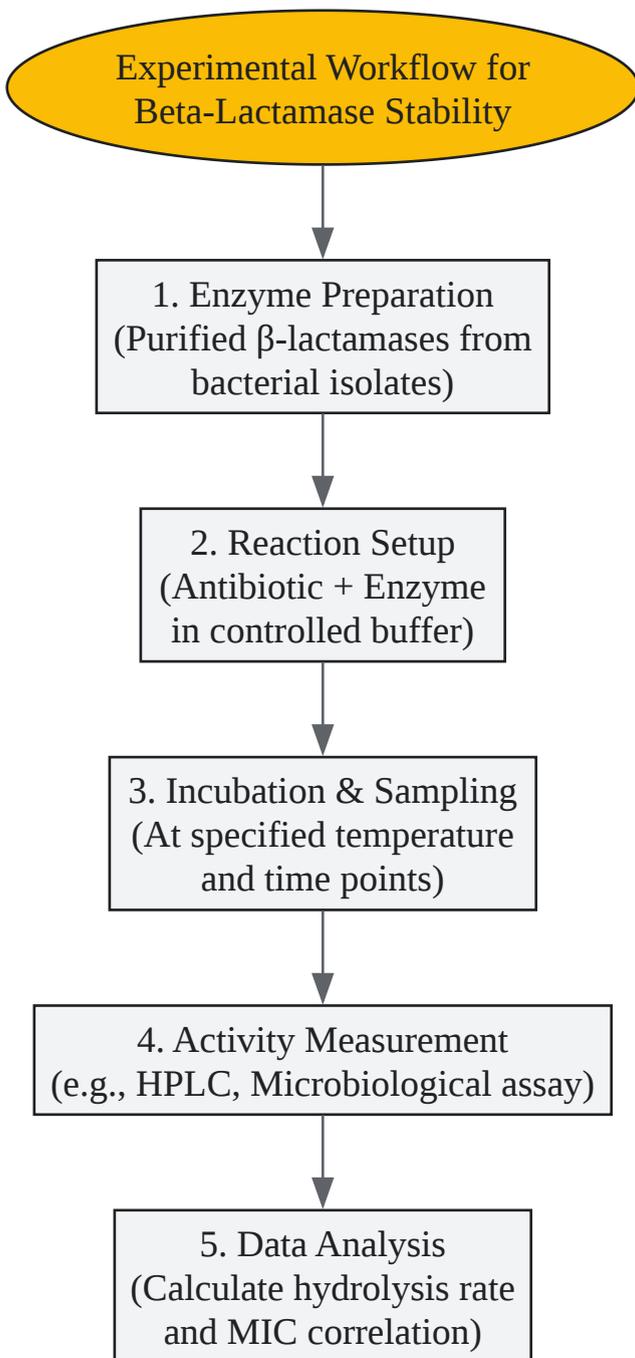
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The table below summarizes the key technical data found in the search results regarding **ceforanide's** stability and antibacterial activity.

Aspect	Details
General Beta-Lactamase Stability	Stable against hydrolysis by Type IIa beta-lactamase and staphylococcal penicillinase. Stability against RTEM enzyme (Type IIIa) and Type IVa beta-lactamase is similar to that of the first-generation cephalosporin, cephadrine [1].
Inoculum Effect	A significant inoculum effect is observed. Minimum Inhibitory Concentrations (MICs) increase considerably with inoculum sizes of 10^6 CFU or higher, particularly with Enterobacteriaceae, likely due to hydrolysis by beta-lactamases at high bacterial densities [1].
Spectrum of Activity	Similar to cefamandole and cefonicid. Active against <i>Staphylococcus aureus</i> (except MRSA), streptococci, <i>E. coli</i> , <i>Klebsiella pneumoniae</i> , <i>H. influenzae</i> , and <i>Neisseria gonorrhoeae</i> (including beta-lactamase-producing strains). Generally not active against <i>Pseudomonas</i> , <i>Acinetobacter</i> , <i>Serratia</i> , <i>Enterobacter</i> , <i>Bacteroides fragilis</i> , and many strains of <i>Proteus</i> and <i>Providencia</i> [1].
Pharmacokinetics (IV dose)	Peak plasma concentration of 135-140 mg/L after a 1g, 30-minute intravenous infusion. Elimination half-life is 2.5 - 3.0 hours . Primarily excreted unchanged in urine (83-95% recovery) [2] [1].

Experimental Protocols for Assessing Beta-Lactamase Stability

While specific protocols for **ceforanide** were not detailed, the following methodologies are standard for evaluating the beta-lactamase stability of beta-lactam antibiotics [1] [3]. The general workflow for these experiments can be visualized as follows:



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Detailed Methodologies

- **Minimum Inhibitory Concentration (MIC) Determinations**
 - **Purpose:** To determine the lowest concentration of an antibiotic that inhibits visible bacterial growth.
 - **Method:** Broth microdilution or agar dilution methods are used according to standards (e.g., CLSI or EUCAST guidelines). As noted for **ceforanide**, testing should be performed with **varying inoculum sizes** (e.g., 10^5 CFU vs. 10^6 CFU or higher) to identify an inoculum effect, which is a key indicator of susceptibility to enzymatic hydrolysis [1].
- **Enzyme Kinetic Assays**
 - **Purpose:** To directly measure the catalytic efficiency of a beta-lactamase enzyme against a specific antibiotic.
 - **Method:** Purified beta-lactamase is incubated with the antibiotic (**ceforanide**). The rate of antibiotic hydrolysis is measured continuously using a spectrophotometer, as hydrolysis of the beta-lactam ring leads to a change in absorbance [3]. Alternatively, the reaction can be quenched at time points and the remaining intact antibiotic quantified via High-Performance Liquid Chromatography (HPLC). Data is used to calculate kinetic parameters like k_{cat} (turnover number) and K_m (Michaelis constant) [4] [3].
- **Assessment of Stability**
 - **Purpose:** To categorically determine if an antibiotic is a substrate for a given enzyme.
 - **Method:** The antibiotic is incubated with a purified beta-lactamase preparation, and its antibacterial activity is assessed before and after incubation using a microbiological assay (e.g., agar diffusion). A significant reduction in the zone of inhibition post-incubation indicates hydrolysis and instability [1].

Interpretation & Clinical Relevance

- **Stability Profile:** **Ceforanide** demonstrates stability against some common beta-lactamases (e.g., from staphylococci) but remains vulnerable to hydrolysis by broader-spectrum enzymes, particularly when a high bacterial load is present (inoculum effect) [1]. This profile is characteristic of many second-generation cephalosporins.

- **Therapeutic Implication:** The pharmacokinetic profile, with a relatively long half-life, supported a twice-daily dosing regimen [2] [1]. However, its spectrum of activity does not cover many problematic gram-negative pathogens that produce inducible or extended-spectrum beta-lactamases.

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